

An In-Depth Technical Guide to Boc-Thr-OH: Structure, Properties, and Application

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Compound of Interest

Compound Name: *Boc-Thr(1)-OH.Fmoc-Glu(OtBu)-(1)*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of Boc-Thr-OH in Peptide Synthesis

N-tert-Butoxycarbonyl-L-threonine, commonly abbreviated as Boc-Thr-OH, is a cornerstone derivative of the amino acid L-threonine. Its strategic importance lies in the temporary protection of the α -amino group by the tert-butoxycarbonyl (Boc) group. This modification is fundamental to modern peptide synthesis, a process that builds peptides by sequentially adding amino acids. The Boc protecting group prevents unwanted side reactions at the amino terminus, allowing for controlled and specific peptide bond formation at the carboxyl terminus. This guide provides a comprehensive technical overview of Boc-Thr-OH, from its core chemical and physical properties to its practical application in solid-phase peptide synthesis (SPPS).

Chemical Structure and Molecular Weight

Boc-Thr-OH is characterized by the presence of a bulky tert-butoxycarbonyl group attached to the nitrogen atom of the L-threonine backbone. This structure is key to its function in peptide

synthesis.

Key Identifiers:

- IUPAC Name: (2S,3R)-2-[(tert-butoxycarbonyl)amino]-3-hydroxybutanoic acid[1]
- Synonyms: N-(tert-Butoxycarbonyl)-L-threonine, Boc-L-threonine
- CAS Number: 2592-18-9[1][2][3][4][5]
- EC Number: 219-987-6[5]
- Molecular Formula: C₉H₁₇NO₅[1][2][3][5]

The molecular weight of Boc-Thr-OH is a critical parameter for stoichiometric calculations in synthesis protocols. Based on its molecular formula, the calculated molecular weight is 219.23 g/mol .[1][5]

Physicochemical Properties

The physical and chemical properties of Boc-Thr-OH dictate its handling, storage, and reactivity. These properties are summarized in the table below.

Property	Value	Source(s)
Appearance	White to off-white solid	[3]
Melting Point	80-82 °C	
Optical Activity	[α] _{20/D} -8.5±1°, c = 1% in acetic acid	
Storage Temperature	-20°C	
Solubility	Soluble in various organic solvents	
Purity	≥97.0% to ≥98.0% (typical)	[3]

The Rationale for Boc Protection in Peptide Synthesis

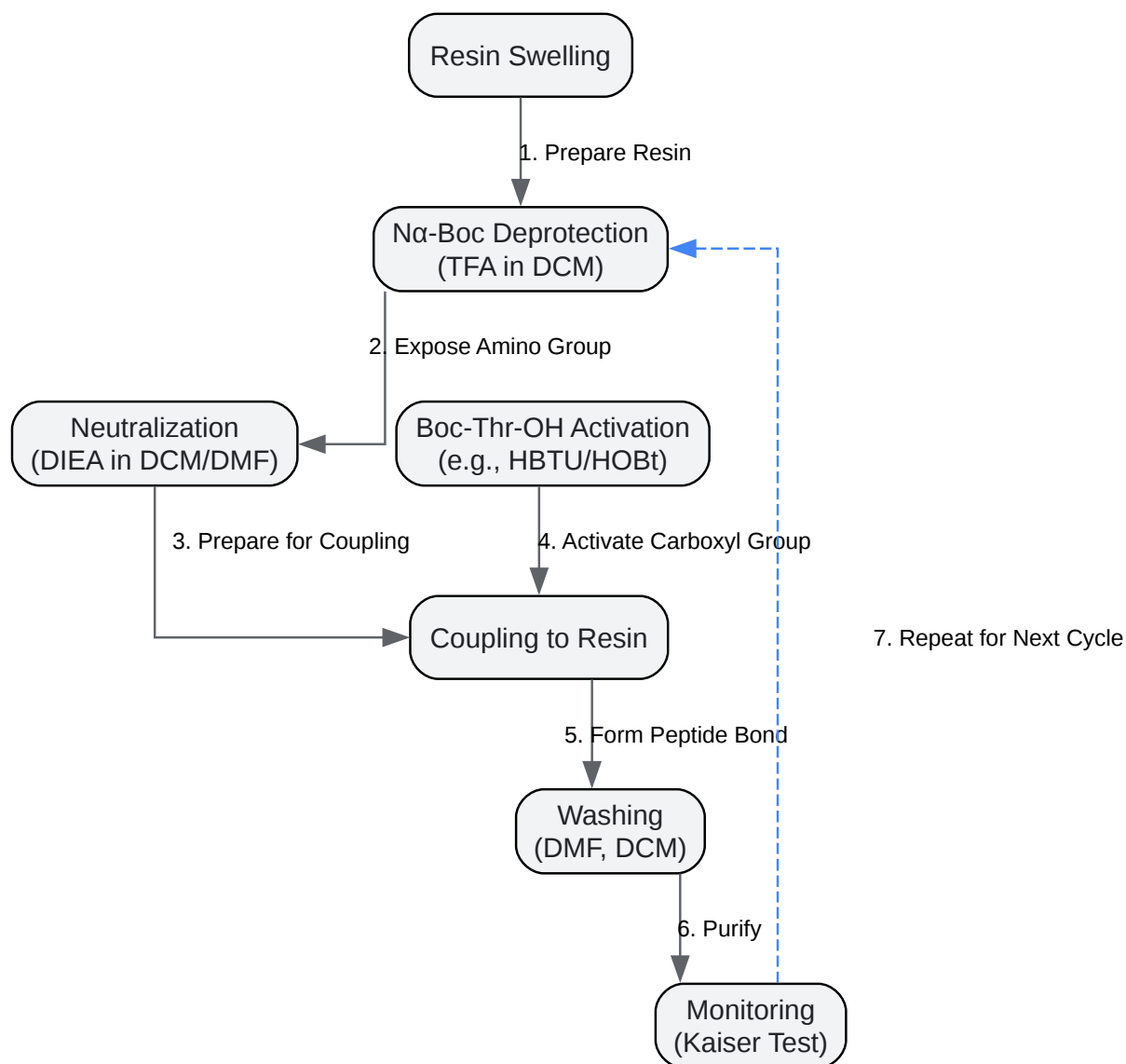
The choice of the Boc protecting group is a deliberate one, rooted in the principles of orthogonal protection strategies in multi-step organic synthesis. The Boc group is stable under the basic or nucleophilic conditions required for peptide coupling but can be readily removed under acidic conditions, typically with trifluoroacetic acid (TFA). This differential reactivity is the lynchpin of the Boc/Bzl strategy in solid-phase peptide synthesis.

The bulky tert-butyl group also provides steric hindrance, which can help to prevent racemization at the α -carbon during activation and coupling steps, thereby preserving the stereochemical integrity of the final peptide.

Experimental Protocol: Incorporation of Boc-Thr-OH in Boc-SPPS

The following is a generalized, yet detailed, protocol for the incorporation of a Boc-Thr-OH residue into a growing peptide chain using manual Boc-based solid-phase peptide synthesis.

Workflow for a Single Coupling Cycle:



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Figure 1: General workflow for the incorporation of Boc-Thr-OH in Boc-SPPS.

Step-by-Step Methodology:

- Resin Preparation and Swelling:
 - Place the appropriate resin (e.g., Merrifield or PAM resin) in a reaction vessel.
 - Wash the resin with dichloromethane (DCM) three times for one minute each.

- Swell the resin in DCM for a minimum of 30 minutes. The rationale here is to allow the solvent to permeate the polymer matrix, making the reactive sites accessible.
- **N α -Boc Deprotection:**
 - Drain the DCM from the swollen resin.
 - Add a solution of 25-50% trifluoroacetic acid (TFA) in DCM to the resin.
 - Agitate for 1-2 minutes, then drain.
 - Add a fresh portion of the TFA/DCM solution and agitate for 20-30 minutes. This two-step deprotection ensures complete removal of the Boc group.
- **Washing and Neutralization:**
 - Wash the resin sequentially with DCM (3x), isopropanol (1x), and DCM (3x) to remove residual TFA and the cleaved tert-butyl carbocation.
 - Neutralize the newly formed trifluoroacetate salt of the N-terminal amine by washing with a 5-10% solution of diisopropylethylamine (DIEA) in DCM or N,N-dimethylformamide (DMF) for 2-5 minutes (2x). This step is crucial to liberate the free amine necessary for the subsequent coupling reaction.
 - Wash again with DCM (3x) and DMF (3x) to remove excess base.
- **Amino Acid Activation and Coupling:**
 - In a separate vessel, dissolve Boc-Thr-OH (3-4 equivalents relative to the resin loading) and an activating agent such as HBTU/HOBt (3-4 equivalents) in DMF.
 - Add DIEA (6-8 equivalents) to the activation mixture. The base facilitates the formation of the active ester.
 - Add the activated amino acid solution to the neutralized resin.
 - Agitate the reaction mixture for 1-2 hours.

- Monitoring and Washing:
 - Perform a qualitative test, such as the Kaiser test, to monitor the completion of the coupling reaction. A negative result (yellow beads) indicates a complete reaction.
 - Once the coupling is complete, drain the reaction solution and wash the resin thoroughly with DMF (3x) and DCM (3x) to remove any unreacted reagents and byproducts.

This cycle is then repeated for the subsequent amino acids in the desired peptide sequence.

Safety and Handling

Boc-Thr-OH is generally considered non-hazardous.^{[6][7]} However, standard laboratory safety practices should always be followed. This includes wearing appropriate personal protective equipment (PPE) such as safety glasses and gloves. It is important to handle the compound in a well-ventilated area. For detailed safety information, always consult the latest Safety Data Sheet (SDS) provided by the supplier.^[7]

Conclusion

Boc-Thr-OH is an indispensable reagent in the field of peptide chemistry. Its well-defined chemical structure and predictable reactivity under the conditions of Boc-based solid-phase peptide synthesis make it a reliable building block for the synthesis of complex peptides. A thorough understanding of its properties and the rationale behind its use is essential for researchers and scientists aiming to design and execute successful peptide synthesis strategies.

References

- AAPPTec, LLC. (n.d.). Safety Data Sheet: Fmoc-Trp(Boc)-Thr(ΨMe,Me pro)-OH. Retrieved from [\[Link\]](#)
- Aapptec Peptides. (n.d.). Boc-Thr-OH [2592-18-9]. Retrieved from [\[Link\]](#)
- Carl ROTH. (n.d.). Boc-L-Threonine. Retrieved from [\[Link\]](#)
- P3 BioSystems. (n.d.). Boc-Thr-OH. Retrieved from [\[Link\]](#)

- Chemsrsrc. (n.d.). Boc-Thr-OH | CAS#:2592-18-9. Retrieved from [[Link](#)]
- Carl ROTH. (n.d.). Safety Data Sheet: Boc-L-Threonine. Retrieved from [[Link](#)]

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Sources

- 1. Threonine (Thr), Boc Amino Acids, Amino Acids, P3 BioSystems [[p3bio.com](https://www.p3bio.com)]
- 2. [peptide.com](https://www.peptide.com) [[peptide.com](https://www.peptide.com)]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 4. Boc-Thr-OH | CAS#:2592-18-9 | Chemsrsrc [chemsrc.com]
- 5. Boc-Thr-OH Novabiochem 2592-18-9 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 6. [peptide.com](https://www.peptide.com) [[peptide.com](https://www.peptide.com)]
- 7. [carlroth.com](https://www.carlroth.com) [[carlroth.com](https://www.carlroth.com)]
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